

Executive Foreword: Navigating Data Gaps in Chemical Safety

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Compound of Interest

Compound Name: *4-Methanesulfonylbutane-1-sulfonamide*

CAS No.: 2094341-16-7

Cat. No.: B2473302

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In the landscape of drug discovery and chemical research, we often encounter novel compounds for which comprehensive safety data is not yet publicly available. The target of this guide, **4-Methanesulfonylbutane-1-sulfonamide** (CAS 1050514-24-3), is one such molecule. While its structure is known, a specific, verified Safety Data Sheet (SDS) is not readily found in public databases^[1].

This guide, therefore, adopts a crucial scientific and safety-oriented approach. It will use the simplest aliphatic sulfonamide, Methanesulfonamide (CAS 3144-09-0), as a well-documented surrogate to illustrate the principles of safety assessment, handling, and risk mitigation. The toxicological and safety data presented herein pertains specifically to Methanesulfonamide.

Crucial Directive: The principles discussed are broadly applicable to aliphatic sulfonamides, but they are not a direct substitute for a compound-specific SDS. Researchers handling **4-Methanesulfonylbutane-1-sulfonamide** must obtain the official SDS from their chemical supplier and use it as the primary source of safety information. This document serves as an educational tool to enhance your interpretation and application of that critical data.

Section 1: Compound Identification and Physicochemical Properties

Understanding the physical nature of a compound is the foundation of its safe handling. Aliphatic sulfonamides are organosulfur compounds characterized by a sulfonyl group attached to an amine and an alkyl chain.[2] These compounds are versatile intermediates in organic synthesis.[3]

For our case study, Methanesulfonamide is a white crystalline solid.[4] Its key properties, derived from various safety data sheets, are summarized below. This data informs us about its physical state at room temperature, its potential to form dust, and its solubility, which is critical for spill cleanup and understanding its environmental fate.

Table 1: Physicochemical Properties of Methanesulfonamide (CAS 3144-09-0)

Property	Value	Source / Comment
Molecular Formula	CH ₅ NO ₂ S	[4]
Molecular Weight	95.12 g/mol	[5]
Appearance	White to slightly pale reddish-yellow crystal/powder	[4]
Melting Point	91°C	[4]
Boiling Point	Data not available	[4]
Solubility	Soluble in water	[5]
Vapor Pressure	Data not available	[4]

Causality Insight: The solid, crystalline nature at room temperature necessitates procedures to control dust generation during weighing and transfer, as fine particulates are easily inhaled.

Section 2: Hazard Identification and Toxicological Profile

Based on the Globally Harmonized System (GHS), Methanesulfonamide is classified as a hazardous substance. The primary concerns for researchers are irritation to the skin and eyes. [4][5][6]

Table 2: GHS Hazard Classification for Methanesulfonamide

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation

Source: Compiled from multiple SDS. [4][5][6]

Toxicological Narrative & Rationale:

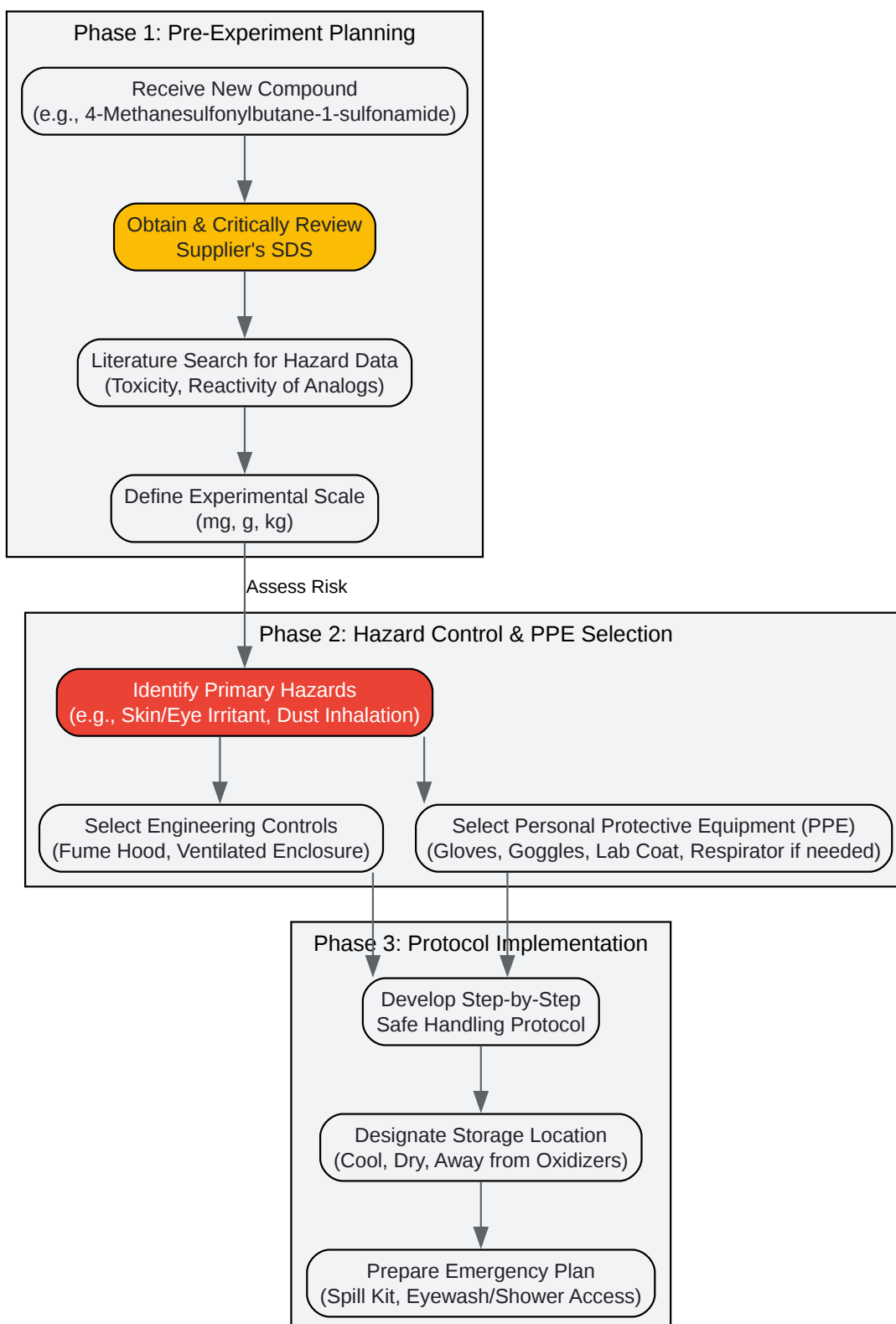
The sulfonamide functional group ($-\text{SO}_2\text{NH}_2$) is the likely source of the irritant effects. While a simple aliphatic sulfonamide, it can still interact with biological tissues.

- **Skin and Eye Irritation:** Direct contact can lead to local inflammation, redness, and pain. [5] The mechanism is not fully elucidated for this specific molecule but is a common property of many reactive organic compounds. The precautionary principle dictates that we assume any novel, related structure could have similar or even enhanced irritant properties until proven otherwise.
- **Inhalation:** While not classified as a respiratory irritant in all SDS, some sources indicate it may cause respiratory irritation. [7] Inhaling the dust can be harmful. [5] Therefore, handling procedures must minimize dust generation.
- **Ingestion:** Ingestion may be harmful and can cause gastrointestinal irritation. [5]
- **Chronic Effects:** Crucially, for Methanesulfonamide, there is no data available to classify it as a germ cell mutagen, carcinogen, or reproductive toxin. [4][5] However, the absence of data is not evidence of safety. Other sulfonamides and related compounds, such as ethyl methanesulfonate, are known mutagens and suspected carcinogens. [8] This underscores

the importance of minimizing exposure to all research chemicals, as their long-term toxicological profiles are often incomplete.

Section 3: Risk Assessment and Exposure Control Workflow

A self-validating safety protocol is not a static document but a dynamic workflow. For any new chemical, especially one with data gaps, a systematic risk assessment is paramount. The following workflow illustrates the decision-making process a researcher should undertake.



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Caption: Workflow for Safe Chemical Handling Protocol Development.

Section 4: Safe Handling, Storage, and Emergency Protocols

Experimental Protocol: Standard Laboratory Handling

This protocol is based on the identified hazards of Methanesulfonamide and represents best practices for similar solid organic compounds.

- Preparation:
 - Ensure the designated work area, typically a chemical fume hood, is clean and uncluttered.
 - Verify that the safety shower and eyewash station are accessible and functional.[5]
 - Don the required PPE as detailed in Table 3.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a fume hood or a ventilated balance enclosure to contain dust.
 - Use a spatula to carefully transfer the solid. Avoid scooping actions that could aerosolize the powder.
 - Close the primary container immediately after dispensing the required amount.
- Reaction Setup:
 - If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
 - Ensure all reaction vessels are appropriately clamped and secured.
- Post-Handling:
 - Decontaminate the spatula and weighing vessel with an appropriate solvent.
 - Wipe down the work surface in the fume hood.

- Remove gloves using the proper technique (e.g., skin-to-skin, glove-to-glove) and dispose of them in the designated chemical waste.
- Wash hands thoroughly with soap and water after exiting the laboratory.[4]

Personal Protective Equipment (PPE) Selection

The choice of PPE is a direct consequence of the hazard assessment. It is the last line of defense, after engineering controls.

Table 3: Recommended PPE for Handling Methanesulfonamide

Protection Type	Specification	Rationale and Causality
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Mandatory. Protects against airborne dust particles and accidental splashes causing serious eye irritation.[4][5]
Hand Protection	Nitrile or other chemically resistant gloves.	Mandatory. Prevents direct skin contact that can cause skin irritation.[4][5]
Skin/Body Protection	Standard laboratory coat.	Protects against incidental contact and contamination of personal clothing.
Respiratory Protection	Not required for small-scale use in a fume hood. Use a NIOSH-approved respirator (e.g., N95) for large quantities or if dust cannot be controlled.	Protects against inhalation of irritating dust particles. The need is determined by the scale and effectiveness of engineering controls.[4]

Storage and Incompatibilities

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [4][5]

- Incompatible Materials: Keep away from strong oxidizing agents.[5][6] The sulfonamide group can be susceptible to oxidation, which could lead to an exothermic and potentially hazardous reaction.

Emergency First Aid Measures

These procedures are critical and should be known by all personnel working with the compound.

- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[4][5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison center or doctor.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

Section 5: Stability, Reactivity, and Disposal

- Chemical Stability: The compound is stable under normal storage conditions.[5]
- Conditions to Avoid: Avoid dust formation and exposure to incompatible materials like strong oxidizers.[5]
- Hazardous Decomposition Products: Upon thermal decomposition (e.g., in a fire), it may produce hazardous gases, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and sulfur oxides (SO_x).[5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not mix with other waste streams unless explicitly permitted.[6]

Conclusion

While **4-Methanesulfonylbutane-1-sulfonamide** lacks a comprehensive public safety profile, a thorough analysis of its simpler analog, Methanesulfonamide, provides a robust framework for its safe handling. The core principles are rooted in the control of exposure through engineering controls and appropriate PPE, guided by a clear understanding of the compound's primary hazards: skin and eye irritation and the risks associated with dust inhalation. Always prioritize obtaining and adhering to the manufacturer-specific Safety Data Sheet. A culture of safety is not built on assumptions, but on diligent inquiry, critical assessment, and cautious execution.

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